

N,N-Dimethylformamide di-tert-butyl acetal stability and storage conditions.

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Compound of Interest

Compound Name: *N,N-Dimethylformamide di-tert-butyl acetal*

Cat. No.: *B104116*

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An In-depth Technical Guide to the Stability and Storage of **N,N-Dimethylformamide Di-tert-butyl Acetal**

For researchers, scientists, and professionals in drug development, understanding the stability and proper handling of reagents is paramount to ensuring experimental reproducibility and safety. **N,N-Dimethylformamide di-tert-butyl acetal** (DMF-DBA) is a versatile reagent, notably used for the protection of carboxylic acids as tert-butyl esters under mild conditions.^[1] ^[2] Its unique structure, however, dictates specific stability characteristics and storage requirements that must be strictly followed. This guide provides a comprehensive overview of the stability profile and recommended storage conditions for **N,N-Dimethylformamide di-tert-butyl acetal**.

Chemical Properties and Identification

Property	Value
CAS Number	36805-97-7[3]
Molecular Formula	C ₁₁ H ₂₅ NO ₂ [2]
Molecular Weight	203.32 g/mol [2]
Appearance	Colorless to almost colorless clear liquid
Boiling Point	56-57 °C at 8 mmHg
Density	0.848 g/mL at 25 °C
Refractive Index (n ₂₀ /D)	1.413
Synonyms	1,1-Di-tert-butoxytrimethylamine, N,N-DMF Di-tert-butyl Acetal

Stability Profile

N,N-Dimethylformamide di-tert-butyl acetal's stability is largely dictated by its susceptibility to hydrolysis, particularly in the presence of acid. The bulky tert-butyl groups offer significant steric hindrance, which influences its reactivity and stability compared to less hindered analogues like N,N-Dimethylformamide dimethyl acetal (DMF-DMA).[1]

pH and Hydrolytic Stability

The key feature of acetals, including DMF-DBA, is their stability under neutral to strongly basic conditions and their rapid hydrolysis back to the corresponding carbonyl compound (in this case, formamide derivatives) and alcohol under acidic conditions.[1] This reactivity is fundamental to its use as a protecting group.

- Acidic Conditions: Highly unstable. The acetal linkage is readily cleaved by aqueous acid. This process is autocatalytic as the hydrolysis can generate acidic byproducts. Exposure to even trace amounts of acid can initiate degradation.
- Neutral Conditions: Generally stable, though prolonged exposure to moisture should be avoided.

- Basic Conditions: Stable. The acetal is resistant to cleavage by bases, making it a suitable reagent in reactions involving strong, non-protic bases.

Thermal Stability

DMF-DBA is a flammable liquid and should be kept away from heat and sources of ignition. While specific thermal decomposition data is not readily available, its boiling point suggests that it is stable at temperatures typically used for its reactions (e.g., 50-70 °C for synthesis).^[2] However, prolonged heating, especially in the presence of contaminants, may lead to decomposition. Safety data sheets recommend storing the compound in a cool place.

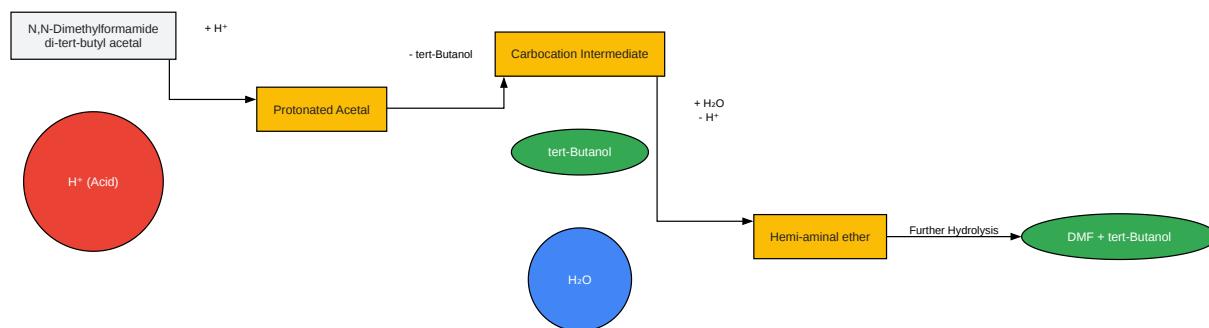
Reactivity and Incompatibilities

Understanding the reactivity of DMF-DBA is crucial for safe handling and storage.

Substance/Condition	Compatibility/Reactivity
Acids	Incompatible. Reacts readily, leading to rapid hydrolysis and decomposition. ^[1]
Strong Oxidizing Agents	Incompatible. As with many organic ethers and amines, it may react vigorously with strong oxidizing agents. ^[4]
Water/Moisture	Incompatible. Reacts with water, especially in the presence of acid, leading to hydrolysis. Containers must be kept tightly closed and in a dry environment. ^[4]
Heat and Ignition Sources	Incompatible. It is a flammable liquid with vapors that may form explosive mixtures with air. Must be stored away from open flames, sparks, and hot surfaces. ^[5]
Carboxylic Acids	Reactive. This is its primary application, where it reacts to form tert-butyl esters. ^[2] This is a desired reactivity, not an incompatibility in the context of storage.

Logical Pathway for Acid-Catalyzed Hydrolysis

The primary pathway for the degradation of **N,N-Dimethylformamide di-tert-butyl acetal** in the presence of moisture is acid-catalyzed hydrolysis. The process begins with the protonation of one of the oxygen atoms, followed by the elimination of tert-butanol and subsequent attack by water.



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Caption: Acid-catalyzed hydrolysis of DMF-DBA.

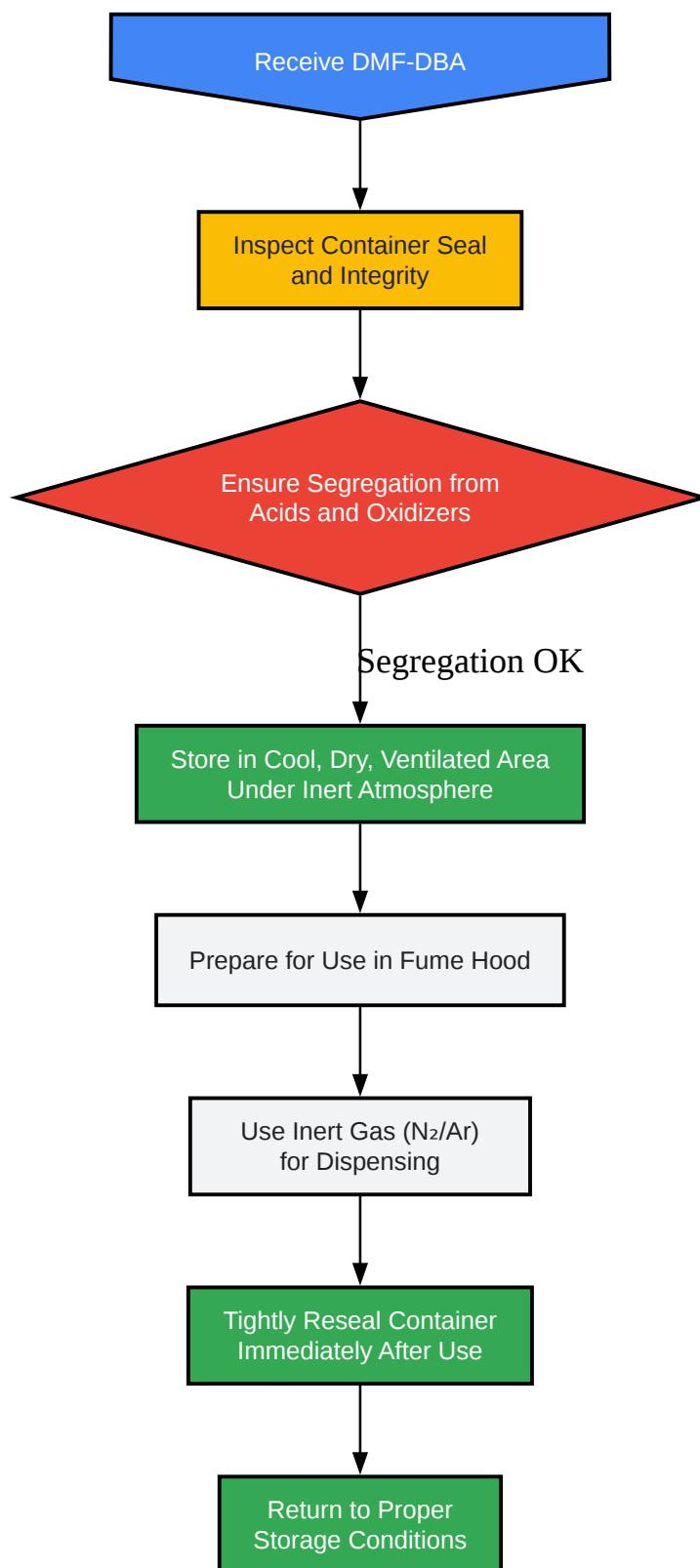
Recommended Storage and Handling

Proper storage is critical to maintain the integrity and reactivity of **N,N-Dimethylformamide di-tert-butyl acetal**. The following conditions are based on safety data sheets and general chemical handling principles.[4][5]

Parameter	Recommendation
Temperature	Store in a cool, well-ventilated place. Recommended storage temperature is often indicated on the product label, typically refrigerated (2-8 °C) to minimize vapor pressure and potential degradation.
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon) to prevent exposure to moisture and air.
Container	Keep container tightly closed in a dry and well-ventilated place. Use containers made of appropriate materials (e.g., amber glass bottles with secure, lined caps) to prevent contamination and reaction with container materials.
Ventilation	Use only outdoors or in a well-ventilated area. Work should be conducted in a chemical fume hood to avoid inhalation of harmful vapors.
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. ^[5] Use explosion-proof electrical equipment and take precautionary measures against static discharge. ^[5]

Storage and Handling Workflow

To ensure the long-term stability and safe use of **N,N-Dimethylformamide di-tert-butyl acetal**, a systematic workflow should be followed from receipt of the chemical to its final use.



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Caption: Recommended workflow for DMF-DBA storage and handling.

Representative Experimental Protocol for Stability Assessment

While specific, published stability studies for **N,N-Dimethylformamide di-tert-butyl acetal** are not readily available, a general protocol to assess its stability under various conditions can be designed. This protocol serves as a template and should be adapted for specific laboratory capabilities and analytical methods.

Objective: To evaluate the stability of **N,N-Dimethylformamide di-tert-butyl acetal** under controlled conditions of temperature and pH over time.

Materials:

- **N,N-Dimethylformamide di-tert-butyl acetal** (purity $\geq 98\%$)
- Buffered solutions (pH 4, 7, 9)
- Anhydrous solvent (e.g., acetonitrile or THF)
- Internal standard for GC or HPLC analysis (e.g., dodecane)
- Vials with inert caps
- Temperature-controlled chambers or water baths
- Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) system

Methodology:

- **Sample Preparation:**
 - Prepare a stock solution of **N,N-Dimethylformamide di-tert-butyl acetal** in the chosen anhydrous solvent at a known concentration (e.g., 10 mg/mL).
 - For hydrolytic stability, add a specific volume of the stock solution to vials containing the buffered solutions to achieve the desired final concentration. The ratio of organic solvent to aqueous buffer should be controlled.

- For thermal stability, place vials of the pure compound or the stock solution in temperature-controlled chambers set at various temperatures (e.g., 25°C, 40°C, 60°C).
- Time Points:
 - Establish a series of time points for analysis (e.g., t=0, 24h, 48h, 72h, 1 week).
- Analysis:
 - At each time point, withdraw an aliquot from each sample vial.
 - Quench any reaction if necessary (e.g., by neutralizing acidic samples with a base).
 - Add the internal standard.
 - Analyze the sample using a validated GC or HPLC method to determine the concentration of the remaining **N,N-Dimethylformamide di-tert-butyl acetal**. The appearance of degradation products can also be monitored.
- Data Interpretation:
 - Plot the concentration of **N,N-Dimethylformamide di-tert-butyl acetal** versus time for each condition.
 - Calculate the degradation rate constant (k) and the half-life ($t_{1/2}$) under each condition to quantify stability.

This structured approach allows for a quantitative assessment of the compound's stability, providing valuable data for determining appropriate storage conditions and shelf-life.

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